

Bromhexine hydrochloride pharmacological properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bromhexine Hydrochloride

CAS No.: 611-75-6

Cat. No.: S522077

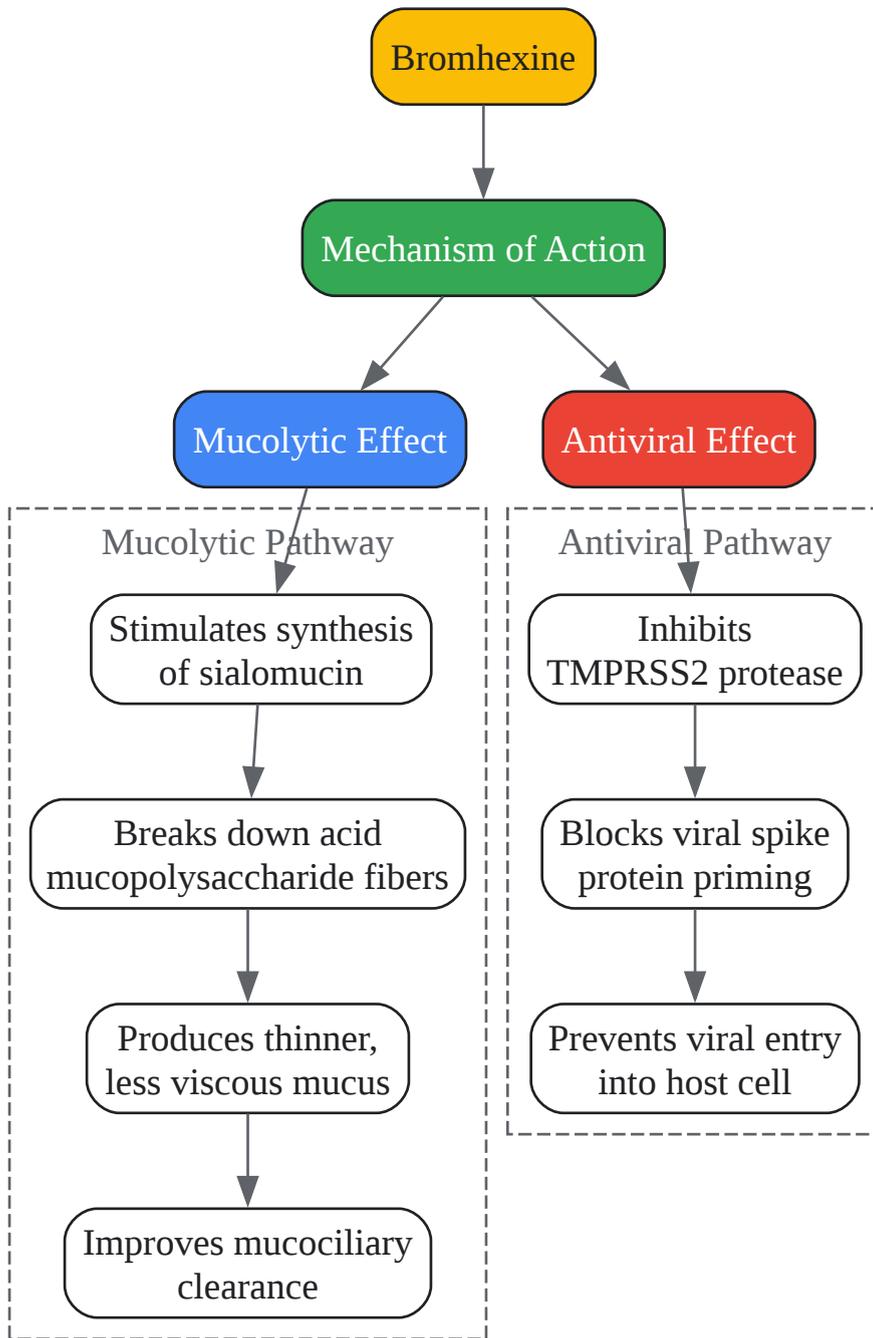
[Get Quote](#)

Mechanism of Action and Pharmacodynamics

Bromhexine hydrochloride exerts its effects through a multi-faceted mechanism of action, which includes both secretolytic and potential antiviral activities.

- **Mucolytic Action:** Bromhexine works by stimulating the mucous glands to produce a secretion that is less viscous. It achieves this by activating the synthesis of **sialomucin** and breaking down **acid mucopolysaccharide fibers** within the mucus, thereby reducing its thickness and stickiness [1] [2] [3]. This secretolytic and secretomotor action enhances mucociliary clearance, facilitating the expulsion of mucus from the airways [4] [2].
- **Potential Antiviral Action:** Recent research interest has focused on bromhexine's role as an inhibitor of the host protein **Transmembrane Protease, Serine 2 (TMPRSS2)** [4] [5]. TMPRSS2 is crucial for viral entry of pathogens like influenza and SARS-CoV-2 by priming the viral spike protein. Bromhexine's inhibition of this protease may block viral entry into cells [4] [5]. Additionally, its metabolite, ambroxol, may interact with the **Angiotensin-Converting Enzyme 2 (ACE2) receptor**, further potentially impeding SARS-CoV-2 cellular entry [4].

The following diagram outlines the primary pharmacological pathways of **Bromhexine Hydrochloride**:



[Click to download full resolution via product page](#)

Bromhexine exhibits dual mucolytic and potential antiviral mechanisms of action.

Pharmacokinetic Properties

Bromhexine hydrochloride exhibits predictable pharmacokinetics, though with significant first-pass metabolism. Key parameters from human and animal studies are summarized below.

Table 1: Key Pharmacokinetic Parameters of Bromhexine Hydrochloride

Parameter	Value (Human Data, unless specified)	Notes / Source
Absorption & Bioavailability		
Bioavailability	20–27% [6] (22–27% [4])	Extensive first-pass effect (75-80%) [4].
T _{max} (Time to Peak Concentration)	~1.78 hours (in broilers) [6]	Rapid absorption from GI tract [4] [3].
C _{max} (Peak Concentration)	32.72 ng/mL (in broilers, 2.5 mg/kg dose) [6]	
Distribution		
Volume of Distribution (V _{ss})	1209 L (19 L/kg) [4] / 22.55 L/kg (in broilers) [6]	Wide distribution; high tissue penetration.
Protein Binding	~95% [4]	Highly bound to plasma proteins [4] [3].
Tissue Concentration	Lung parenchyma levels 3.4-5.9x higher than plasma [4]	
Metabolism & Elimination		
Metabolism	Extensive hepatic metabolism [4]	Metabolized to active metabolites including ambroxol [4] [3].
Route of Elimination	Primarily renal (97% of dose) [4]	Mostly as metabolites; <1% as parent drug [4].

Parameter	Value (Human Data, unless specified)	Notes / Source
Half-life (Terminal)	6.6 – 31.4 hours [4]	
Clearance	843 – 1073 mL/min [4] / 1.52 L/h/kg (in broilers) [6]	

Experimental Protocols and Research Data

For researchers, understanding the methodologies for quantifying bromhexine and its effects is crucial. The following is a detailed protocol adapted from a recent pharmacokinetic study in broilers [6].

1. Experimental Administration and Design

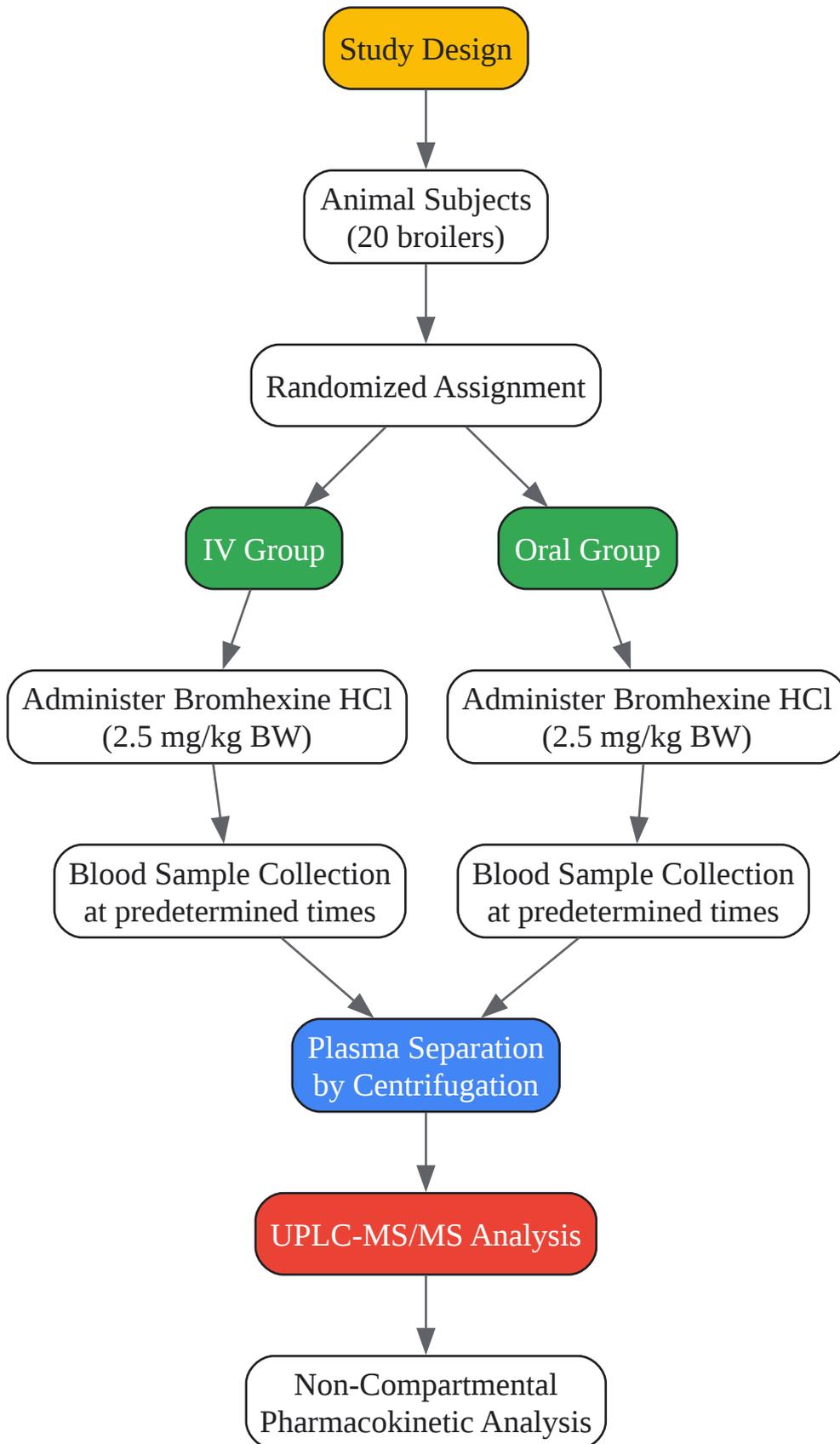
- **Subjects:** 20 healthy 12-week-old Arbor Acres broilers.
- **Design:** Randomized, parallel-controlled study. Subjects were assigned to either an intravenous (IV) or an oral (PO) administration group.
- **Administration:**
 - **IV Group:** Bromhexine HCl raw material dissolved in dimethyl sulfoxide (DMSO) and diluted with 5% glucose injection. Administered via left inferior vein at 2.5 mg/kg body weight (BW).
 - **PO Group:** Bromhexine HCl soluble powder diluted with purified water. Administered via gavage at 2.5 mg/kg BW.
- **Sample Collection:** Blood samples (approx. 1 mL) were collected from the inferior veins at predetermined time points post-administration (e.g., 5, 10, 20, 30, 45 min, 1, 2, 3, 4, 6, 8, 12, 15, 24, 36, 48 h). Plasma was separated by centrifugation and stored for analysis [6].

2. UPLC-MS/MS Analysis of Plasma Samples This method provides a specific and sensitive approach for quantifying **bromhexine hydrochloride** concentration in plasma.

- **Plasma Extraction:**
 - Mix 0.5 mL of plasma with 1 mL of 0.1% formic acid acetonitrile.
 - Vortex thoroughly for 2 minutes.
 - Centrifuge at 10,000 × g for 10 minutes.
 - Mix 0.3 mL of the supernatant with 0.7 mL of purified water.
 - Filter through a 0.22 µm membrane before injection [6].
- **Instrumentation and Chromatography:**

- **System:** Acquity UPLC H-Class system coupled with a Xevo TQ-S micro triple quadrupole mass spectrometer.
- **Column:** Acquity UPLC BEH C18 (2.1 mm × 50 mm, 1.7 μm particle size), maintained at 35°C.
- **Mobile Phase:** Isocratic elution with Acetonitrile (A) and 0.1% formic acid in water (B) in a ratio of 35:65.
- **Flow Rate:** 0.2 mL/min.
- **Detection Time:** 5 minutes per sample [6].
- **Mass Spectrometry:**
 - **Ion Source:** Electrospray Ionization (ESI), positive ion mode.
 - **Scan Mode:** Multiple Reaction Monitoring (MRM) [6].

The experimental workflow for the pharmacokinetic study is summarized below:



[Click to download full resolution via product page](#)

Workflow for pharmacokinetic study of bromhexine HCl in an animal model.

Clinical and Therapeutic Applications

Bromhexine is clinically used as a mucolytic agent for respiratory conditions with viscid mucus [4] [1] [2].

Table 2: Clinical Indications and Dosage

Indication	Role of Bromhexine	Common Dosage (Adults & Children >12 yrs)
Acute & Chronic Bronchitis	Adjunct therapy to thin mucus and improve clearance [1].	8 mg, three times daily [1] [2].
Common Cold & Influenza	Symptomatic treatment of productive cough [4] [2].	8 mg, three times daily. Can be increased to 12 mg four times daily under supervision [1] [2].
Other Respiratory Infections	Used in conditions like bronchiectasis and pneumonia to aid mucus expulsion [4] [2].	As per physician's advice.
COVID-19 (Investigational)	Potential adjunct for TMPRSS2 inhibition; clinical trials ongoing [4] [5].	Not yet established; under investigation.

Safety and Tolerability Profile

Bromhexine is generally well-tolerated, but some considerations are necessary.

- **Common Adverse Effects:** Include gastrointestinal issues (nausea, vomiting, diarrhea, upper abdominal pain), nervous system effects (headache, dizziness), and occasional skin reactions (rash, urticaria) [1] [2].
- **Contraindications and Precautions:**
 - **Contraindicated** in patients with known hypersensitivity to bromhexine [2].

- **Use with caution** in patients with a history of gastric ulcers, as it may damage the gastric mucosal barrier [1] [2].
- **Caution is advised** in asthmatic patients (risk of bronchospasm) and in those with severe renal or hepatic impairment (may require dose adjustment) [1] [2].
- Not recommended for children under 2 years of age due to the risk of mucus accumulation [1] [2].
- **Drug Interactions:** Bromhexine may enhance the penetration of certain antibiotics (e.g., amoxicillin, erythromycin, cefuroxime) into bronchial secretions, which can be a beneficial interaction [2]. Concurrent use with antitussives should be avoided due to the risk of mucus retention [1] [2].

Future Research Directions

Current research explores bromhexine's potential beyond its traditional mucolytic use. Its **TMPRSS2 inhibitory activity** positions it as a candidate for repurposing against viral respiratory infections, including COVID-19, with several clinical trials underway to evaluate its efficacy and safety in this context [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. : Uses, Dosage, and Side Effects | Vinmec Bromhexine Hydrochloride [vinmec.com]
2. : Dosage, Uses, Side Effects and Interactions Bromhexine [medicoverhospitals.in]
3. Axcel Bromhexine | MIMS Malaysia Mechanism of Action [mims.com]
4. : Uses, Interactions, Bromhexine Mechanism of Action [go.drugbank.com]
5. Evaluating the efficacy and safety of bromhexine ... [pmc.ncbi.nlm.nih.gov]
6. Pharmacokinetics of bromhexine hydrochloride in broilers ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Bromhexine hydrochloride pharmacological properties].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522077#bromhexine-hydrochloride-pharmacological-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com